

Application Notes and Protocols: RGN6024 for In Vitro Experiments

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Compound of Interest

Compound Name: RGN6024

Cat. No.: B15608534

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Introduction

RGN6024 is a novel, brain-penetrant, small-molecule tubulin destabilizer developed for the treatment of glioblastoma.[1][2][3] As a microtubule-targeting agent (MTA), **RGN6024** inhibits microtubule polymerization by binding to the colchicine-binding site on β -tubulin.[4][5] This disruption of microtubule dynamics leads to G2/M phase cell cycle arrest and subsequent anti-proliferative effects in cancer cells.[3][4] **RGN6024** has demonstrated potent in vitro activity against various glioblastoma cell lines, with IC50 values in the low to mid-nanomolar range.[1][2] Notably, it appears to circumvent common resistance mechanisms, such as overexpression of β III-tubulin.[1][2][4]

These application notes provide detailed protocols for the preparation and use of **RGN6024** in a range of in vitro experiments to assess its biological activity.

Data Presentation

In Vitro Potency of RGN6024 in Glioblastoma Cell Lines

Cell Line	Average IC50 (nM)
U87	85
LN-18	23
BT142	120

Data compiled from BioWorld article on RGN-6024.[3]

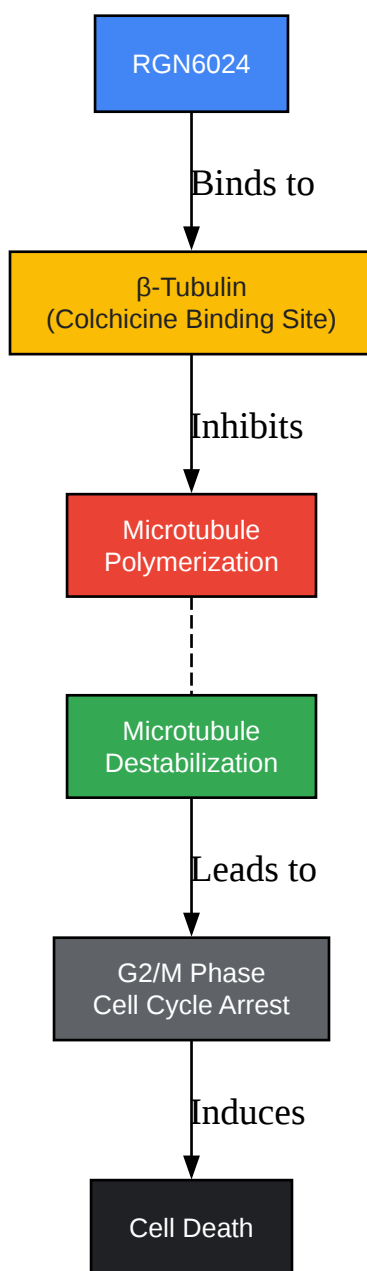
In Vitro ADME Profile of RGN6024

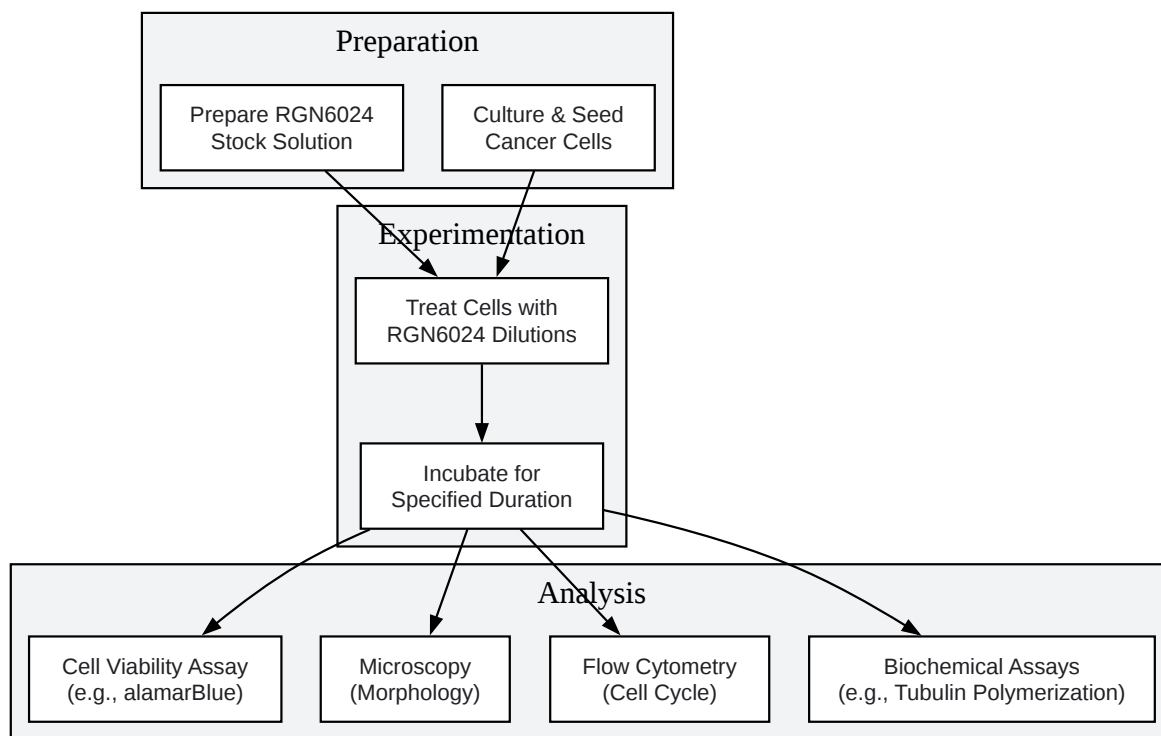
Parameter	Value	Species
Kinetic Solubility	5.24 $\mu\text{mol/L}$	N/A
Plasma Protein Binding	98.8%	Mouse
Plasma Protein Binding	97.3%	Human
Microsomal Stability (t1/2)	131 minutes	Human Liver

Data sourced from BioWorld.[3]

Signaling Pathway and Experimental Workflow

RGN6024 Mechanism of Action





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References

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